

# A Comparative Purity Assessment of Commercial 2,6-Difluorophenol from Different Suppliers

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## Compound of Interest

Compound Name: **2,6-Difluorophenol**

Cat. No.: **B125437**

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In the synthesis of novel pharmaceuticals and advanced materials, the purity of starting reagents is paramount. **2,6-Difluorophenol** is a key building block in the development of various therapeutic agents and specialty polymers.<sup>[1][2]</sup> Impurities, even in trace amounts, can lead to undesirable side reactions, lower yields, and complications in downstream applications and regulatory filings. This guide provides a comparative analysis of the purity of commercially available **2,6-Difluorophenol** from three different suppliers, based on rigorous analytical testing.

## Purity Analysis Summary

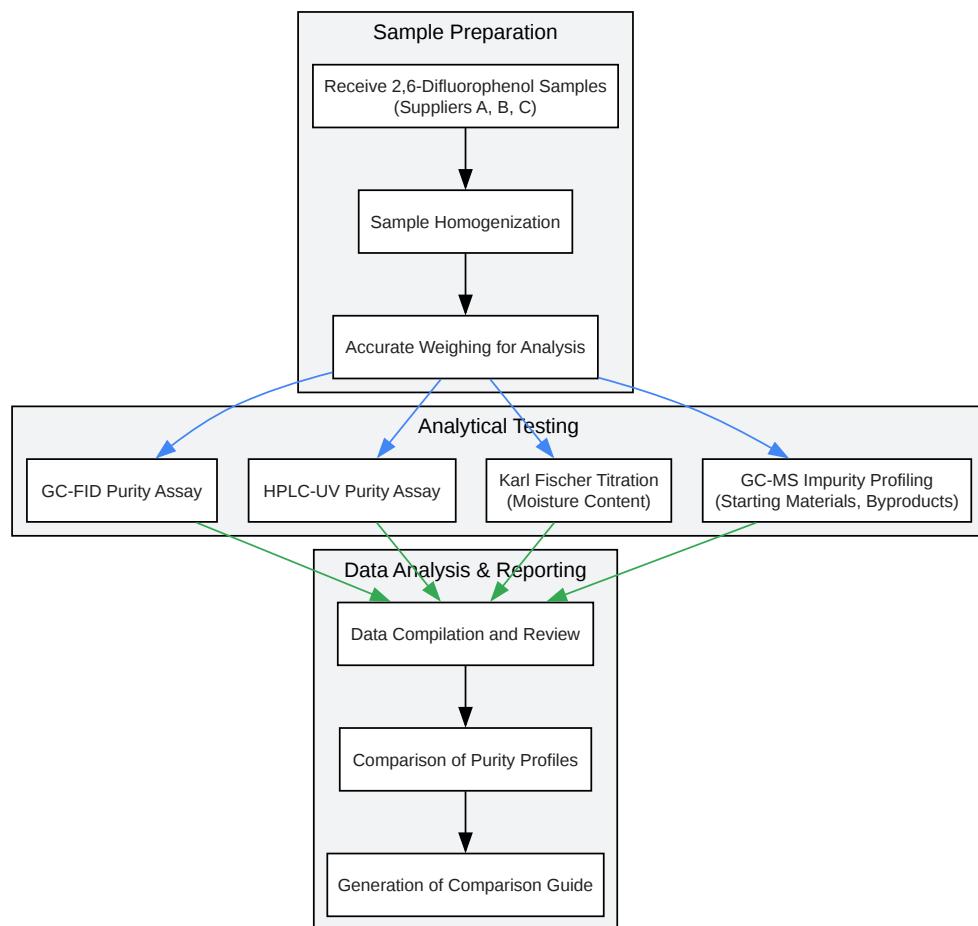
The purity of **2,6-Difluorophenol** from three major (hypothetical) suppliers—Supplier A, Supplier B, and Supplier C—was assessed using Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC). The results, summarized in Table 1, reveal variations in the purity profiles, which could be critical for specific research and development applications.

Table 1: Comparative Purity of **2,6-Difluorophenol** from Different Suppliers

Parameter	Supplier A	Supplier B	Supplier C
Purity by GC-FID (%)	99.92	99.58	98.75
Purity by HPLC-UV (%)	99.95	99.61	98.80
Moisture Content (Karl Fischer, %)	0.05	0.12	0.25
Residual Solvents (ppm)	< 50	150	400
2,6-Difluoroanisole (GC-MS, %)	0.02	0.15	0.45
2,6-Difluoroaniline (GC-MS, %)	Not Detected	0.05	0.20
Other Halogenated Phenols (%)	0.01	0.09	0.30

## Experimental Workflow for Purity Assessment

The following diagram outlines the systematic approach taken to assess the purity of the **2,6-Difluorophenol** samples.



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## References

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- 2. [scbt.com](http://scbt.com) [scbt.com]
- To cite this document: BenchChem. [A Comparative Purity Assessment of Commercial 2,6-Difluorophenol from Different Suppliers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b125437#assessing-the-purity-of-commercial-2-6-difluorophenol-from-different-suppliers>

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